

A Comparative Guide to the Structure-Activity Relationship of Substituted Benzenesulfonamide Analogs

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Compound of Interest

Compound Name:	3,4-Difluoro-5-methylbenzenesulfonamide
CAS No.:	1803812-94-3
Cat. No.:	B1413045

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Introduction: The benzenesulfonamide scaffold is a cornerstone pharmacophore in medicinal chemistry, recognized for its versatility and privileged structure in drug discovery.[1] Its derivatives have demonstrated a remarkable breadth of biological activity, targeting a wide array of enzymes and receptors implicated in conditions ranging from cancer and glaucoma to microbial infections and inflammation.[1][2] The sulfonamide group (-SO₂NH₂) is an excellent zinc-binding moiety, making it a particularly effective scaffold for designing inhibitors of metalloenzymes like carbonic anhydrases.[1]

While public domain literature on the specific analog, **3,4-difluoro-5-methylbenzenesulfonamide**, is limited, a comprehensive analysis of structurally related compounds provides a robust framework for predicting its potential biological activities and guiding future research. This guide synthesizes structure-activity relationship (SAR) data from numerous studies to provide a comparative analysis of benzenesulfonamide analogs, focusing on key biological targets and the influence of various substitutions on inhibitory potency and selectivity.

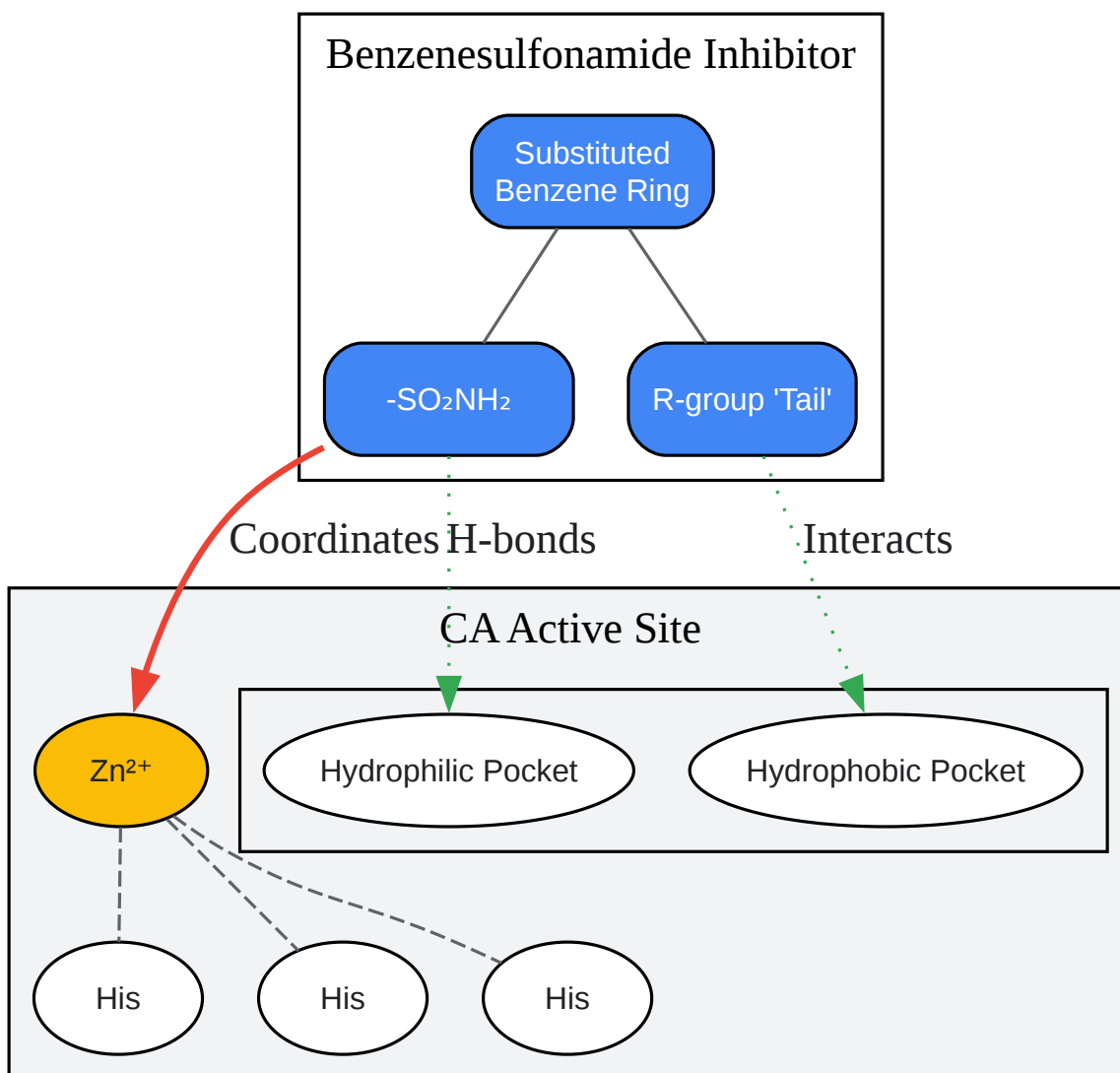
Key Biological Targets and Overarching SAR Principles

Benzenesulfonamide derivatives achieve their therapeutic effects primarily through specific enzyme inhibition.^[1] The core structure consists of a substituted aromatic ring directly attached to the sulfonamide group. Modifications to the aromatic ring and the sulfonamide nitrogen are the primary strategies for modulating potency and selectivity.

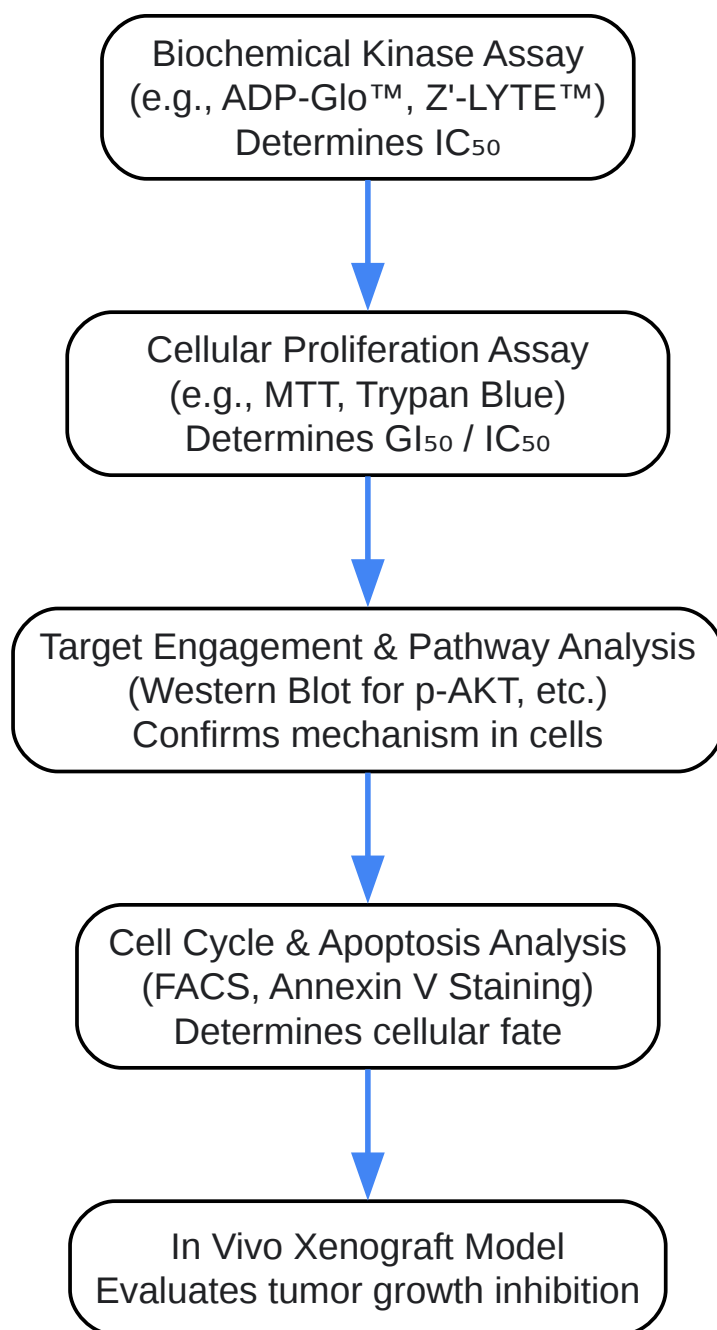
Key biological targets for this scaffold include:

- Carbonic Anhydrases (CAs): A major class of metalloenzymes targeted by sulfonamides.^[3]
^{[4][5][6]}
- Protein Kinases: Including Tropomyosin receptor kinase A (TrkA), PI3K/mTOR, and Transforming Growth Factor-Beta Type 1 Receptor (ALK5).^{[7][8][9][10]}
- Tubulin: Inhibition of tubulin polymerization is another mechanism for anticancer activity.^[11]
- Other Enzymes: Such as Acetylcholinesterase (AChE) and Glyoxalase I (Glx-I).^{[12][13]}

The general workflow for establishing the SAR of a new series of benzenesulfonamide analogs is an iterative process of design, synthesis, and biological evaluation.



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